

physical properties of 4-Bromo-2-fluoroanisole

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Compound of Interest

Compound Name: 4-Bromo-2-fluoroanisole

Cat. No.: B1265810

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An In-depth Technical Guide on the Physical Properties of 4-Bromo-2-fluoroanisole

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromo-2-fluoroanisole** (CAS No. 2357-52-0), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The information presented is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Structure

4-Bromo-2-fluoroanisole, also known as 4-bromo-2-fluoro-1-methoxybenzene, is an aromatic compound.^[1] Its structure consists of a benzene ring substituted with a bromine atom, a fluorine atom, and a methoxy group.

- Molecular Formula: C₇H₆BrFO^{[1][2][3]}
- Molecular Weight: 205.03 g/mol ^{[4][5]}
- Canonical SMILES: COC1=C(C=C(C=C1)Br)F^[1]
- InChI Key: DWNXGZBXFDNKOR-UHFFFAOYSA-N^[1]

Quantitative Physical Properties

The physical characteristics of **4-Bromo-2-fluoroanisole** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Conditions
Appearance	Colorless to pale yellow liquid. [1][6]	Ambient Temperature
Melting Point	16 °C[2][7][8]	
Boiling Point	84 °C[2]	at 7 mmHg
	208 - 215.1 °C[4][6][7][8]	at 760 mmHg
Density	1.59 g/mL[2][4]	at 25 °C
Refractive Index	1.545[7]	at 20 °C
Flash Point	98 °C[2][6]	Closed Cup
Solubility	Sparingly soluble to insoluble in water.[1][8]	
Vapor Pressure	0.2 ± 0.4 mmHg[2][8]	at 25 °C (Predicted)
LogP	2.6 - 3.16[2][7][8]	

Spectroscopic Data

Spectroscopic data is essential for the structural confirmation and purity assessment of **4-Bromo-2-fluoroanisole**. The following spectral information is available in various databases:

- ¹H NMR (Proton Nuclear Magnetic Resonance)[1][2]
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)[1][2]
- IR (Infrared Spectroscopy)[1][2]
- Mass Spectrometry (Electron Ionization)[1][2][3][9]

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures.

Melting Point Determination

The melting point is determined using a melting point apparatus.^[10]

- A small, dry sample of the compound is packed into a capillary tube.
- The capillary tube is placed in the heating block of the apparatus.
- The sample is heated at a controlled rate.
- The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.^{[10][11]}

Boiling Point Determination

The boiling point is determined via simple distillation.^[10]

- The liquid is placed in a round-bottom flask.
- A distillation apparatus is assembled with a condenser and a thermometer. The thermometer bulb is positioned at the level of the side arm leading to the condenser to accurately measure the temperature of the vapor.^[10]
- The flask is heated to bring the liquid to a boil.
- The temperature is recorded when it stabilizes as the vapor continuously bathes the thermometer bulb, and the condensate is collected.^[10] It is crucial to note the atmospheric pressure at which the measurement is taken, as boiling point is pressure-dependent.

Solubility Determination

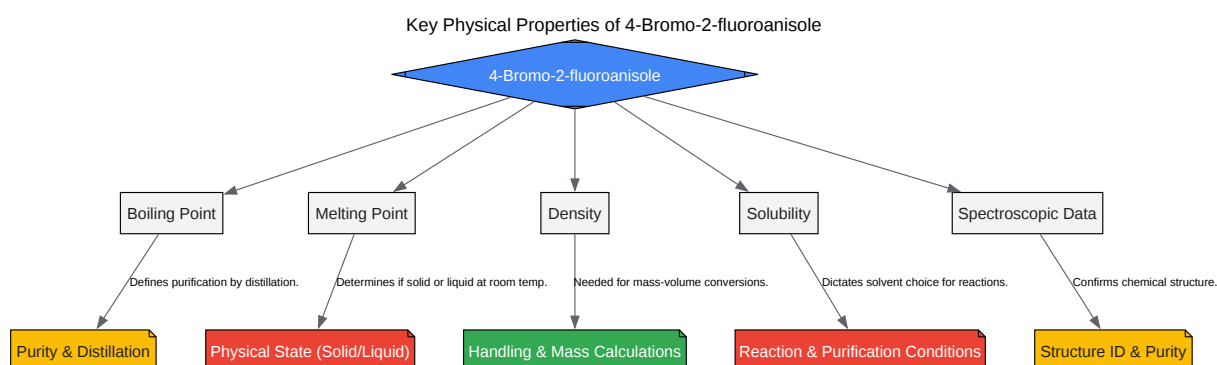
A qualitative assessment of solubility is typically performed.^[12]

- A small, measured amount of **4-Bromo-2-fluoroanisole** (solute) is added to a test tube containing a specific volume of a solvent (e.g., water).
- The mixture is agitated or stirred to facilitate dissolution.

- Observations are made to determine if the solute dissolves completely, partially (sparingly soluble), or not at all (insoluble).[1][8] For sparingly soluble substances, it will be noted that only a small amount of the compound dissolves.[1]

Visualization of Key Properties

The following diagram illustrates the relationship between the core physical properties of **4-Bromo-2-fluoroanisole** and their significance in a research and development context.



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Caption: Logical relationships of **4-Bromo-2-fluoroanisole**'s physical properties.

Safety and Handling

4-Bromo-2-fluoroanisole is classified as an irritant. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] Appropriate

personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical. It is a combustible liquid and should be stored in a cool, dark place.

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